

# A Comprehensive Literature Review of Retigeranic Acid Research

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## Compound of Interest

Compound Name: *Retigeranic acid*

Cat. No.: B12075431

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Retigeranic acid**, a pentacyclic sesterterpenoid, has garnered significant interest within the scientific community due to its complex chemical structure and potential therapeutic applications. First isolated from the lichen *Lobaria retigera*, this natural product has been the subject of extensive research, particularly in the realm of chemical synthesis and, more recently, its biological activities. This technical guide provides an in-depth review of the existing literature on **Retigeranic acid**, encompassing its discovery, biosynthesis, total chemical synthesis, and known pharmacological properties, with a focus on its anticancer effects. The information is presented to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

## Discovery and Structure

**Retigeranic acid A** and its related compound, **Retigeranic acid B**, were first isolated from lichens of the *Lobaria retigera* group. The unique and complex pentacyclic structure of **Retigeranic acid A**, featuring a fused 5-6-5-5-5 ring system, has presented a formidable challenge and an attractive target for synthetic chemists.

## Biosynthesis

The biosynthesis of the intricate retigerane-type sesterterpenoids has been a subject of theoretical investigation. A study utilizing density functional theory (DFT) has proposed two plausible biosynthetic pathways. These pathways are thought to involve a series of carbocation-mediated cyclization reactions, highlighting the complex enzymatic machinery required for the natural production of this sesterterpenoid.

## Chemical Synthesis

The total synthesis of **Retigeranic acid A** has been a significant endeavor in organic chemistry, with several successful routes reported. These synthetic strategies often involve intricate multi-step processes and showcase innovative synthetic methodologies.

Key Synthetic Approaches:

- Corey's Landmark Synthesis: One of the earliest and most notable total syntheses of  $(\pm)$ -**Retigeranic acid** was accomplished by E.J. Corey and his group. This lengthy synthesis, comprising 27 linear steps, demonstrated a powerful approach to constructing the complex carbocyclic framework.
- Recent Advances: More recent synthetic routes have focused on improving efficiency and stereocontrol. These modern approaches often employ novel catalytic methods and reaction cascades to streamline the synthesis.

Below is a generalized workflow representing a typical multi-step synthesis of **Retigeranic acid A**, illustrating the complexity and strategic planning involved.



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